

The Enigmatic Presence of Dimethyl Tetrasulfide in the Plant Kingdom: A Technical Guide

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Compound of Interest

Compound Name: Dimethyl tetrasulfide

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Introduction

Dimethyl tetrasulfide (DMTS) is a volatile organosulfur compound that contributes to the characteristic aromas of many plants, particularly those in the *Allium* and *Brassica* genera. While its presence has been identified in various species, a comprehensive understanding of its natural occurrence, biosynthesis, and biological significance is still emerging. This technical guide provides an in-depth overview of the current knowledge on **dimethyl tetrasulfide** in plants, focusing on quantitative data, experimental protocols for its analysis, and its potential roles in plant physiology and defense.

Natural Occurrence and Quantitative Data

Dimethyl tetrasulfide has been detected in a variety of plants, where it often co-occurs with other volatile sulfur compounds like dimethyl disulfide (DMDS) and dimethyl trisulfide (DMTS). Its concentration can vary significantly depending on the plant species, cultivar, environmental conditions, and post-harvest processing. The following table summarizes the available quantitative data on the occurrence of DMTS in plants.

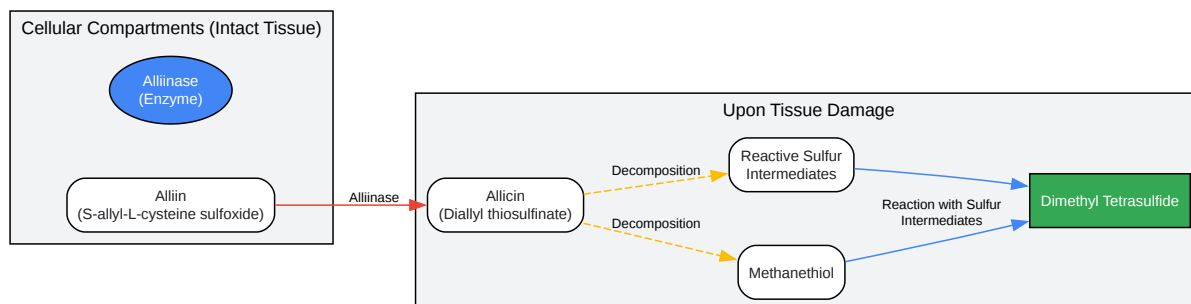
Plant Species	Family	Plant Part	Concentration	Analytical Method	Reference(s)
Allium sativum (Garlic)	Amaryllidaceae	Essential Oil	15.26% of total oil	Gas Chromatography-Mass Spectrometry (GC-MS)	[1]
Allium hirtifolium	Amaryllidaceae	Flower, Stem, Bulb	Identified as a major compound (quantitative data not specified)	Gas Chromatography-Mass Spectrometry (GC-MS)	
Brassica rapa cv. Yukina	Brassicaceae	Not specified	Identified as a key odorant with a high flavor dilution factor	Gas Chromatography-Olfactometry (GC-O)	[2]

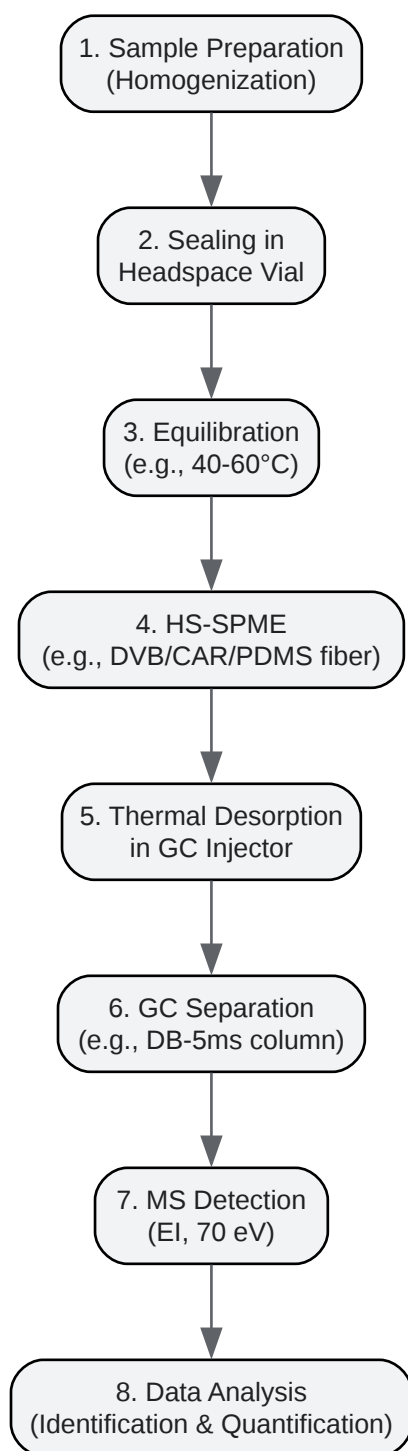
Biosynthesis of Dimethyl Tetrasulfide

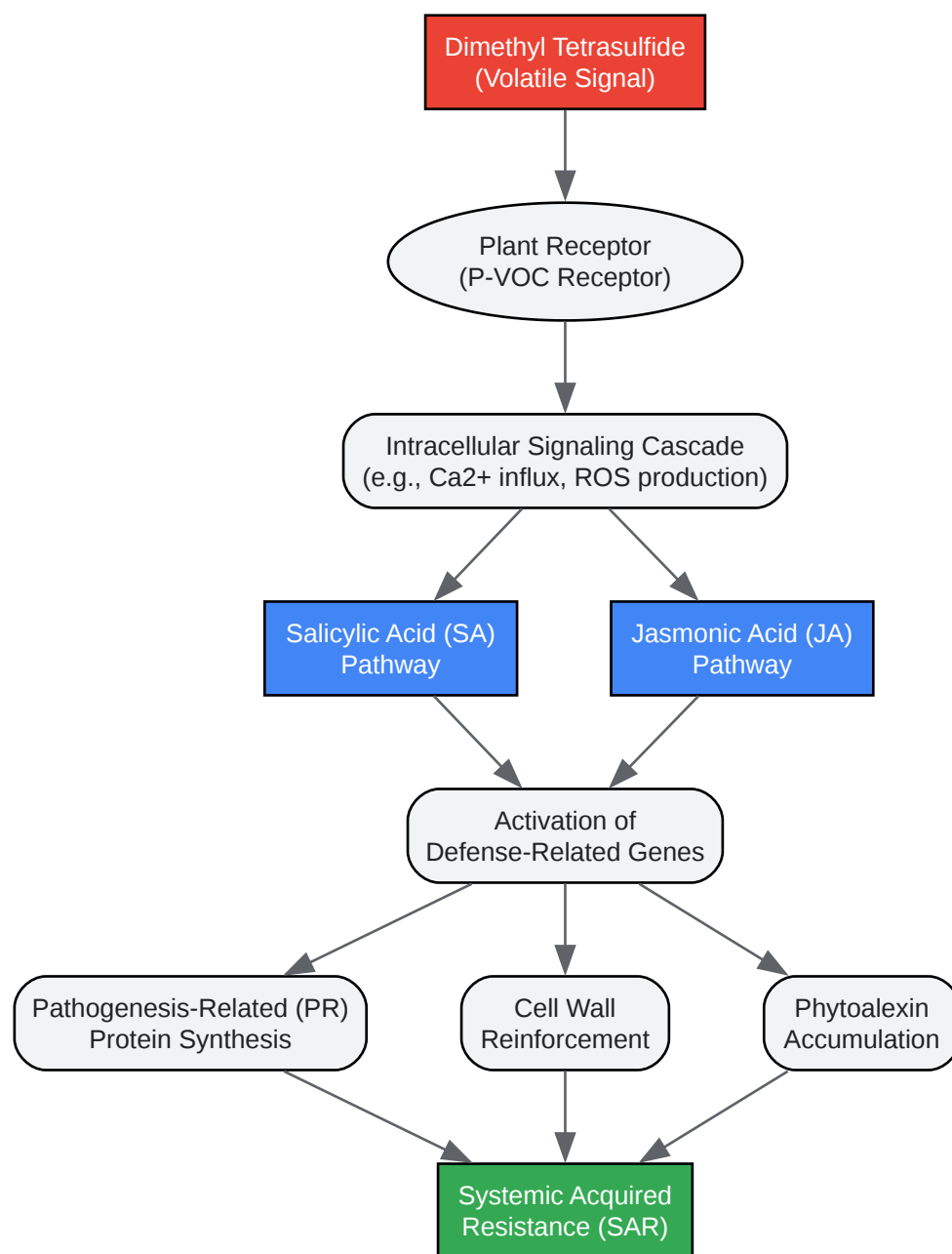
The biosynthesis of **dimethyl tetrasulfide** in plants is not fully elucidated but is understood to be part of the broader pathway for the formation of volatile sulfur compounds in Allium and Brassica species. The primary precursor is the non-protein amino acid alliin (S-allyl-L-cysteine sulfoxide) in Allium and related S-alk(en)yl-L-cysteine sulfoxides in Brassica.

Upon tissue damage, the enzyme alliinase, which is physically separated from its substrate in intact cells, is released and catalyzes the conversion of alliin into the highly reactive intermediate, allicin (diallyl thiosulfinate).[3] Allicin is unstable and rapidly decomposes into a cascade of other volatile sulfur compounds, including diallyl sulfide, diallyl disulfide, diallyl trisulfide, and likely, **dimethyl tetrasulfide** through a series of complex, non-enzymatic reactions.[3] The formation of dimethyl polysulfides is thought to involve the reaction of methanethiol, also a product of the degradation of S-methyl-L-cysteine sulfoxide, with other sulfur-containing intermediates.

Below is a proposed biosynthetic pathway leading to the formation of **dimethyl tetrasulfide**.







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